

Glycyclamide historical clinical use diabetes management

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Glycyclamide

CAS No.: 664-95-9

Cat. No.: S529045

[Get Quote](#)

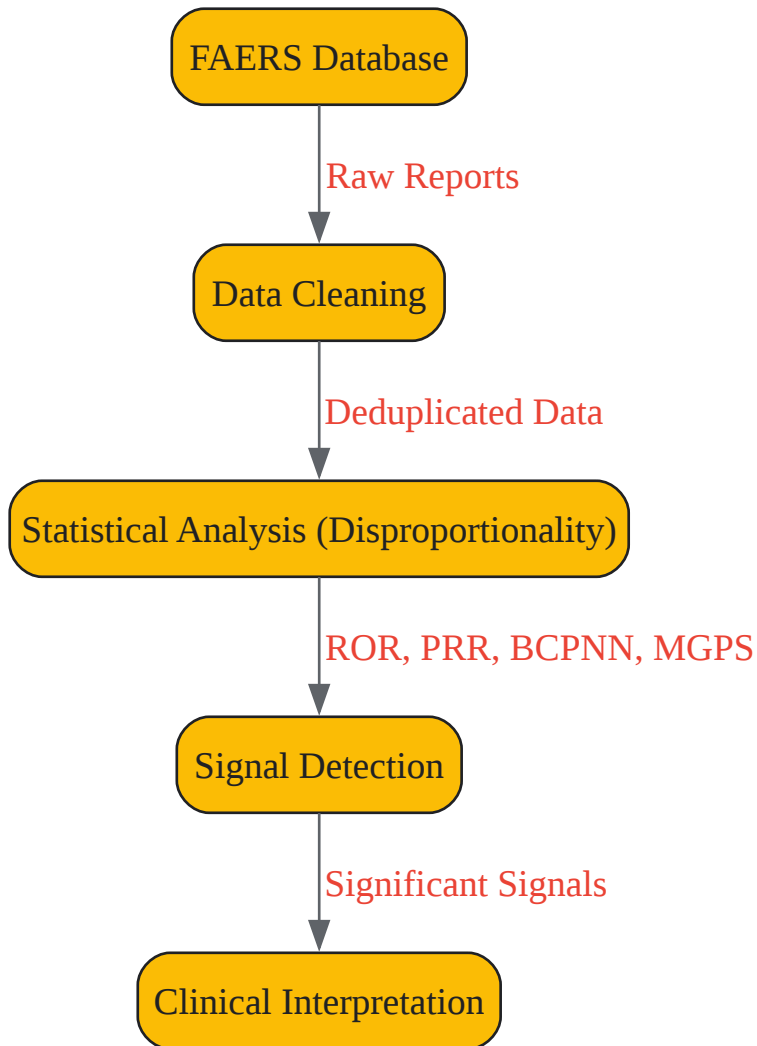
Tigecycline: A Glycylcycline Antibiotic

While not a diabetes drug, **tigecycline** is a member of the glycylcycline class. The table below summarizes its key characteristics as an antimicrobial agent [1].

Attribute	Description
Drug Class	Glycylcycline; a semisynthetic derivative of minocycline [1].
Primary Mechanism	Inhibits protein synthesis by binding to the 30S ribosomal subunit, evading common tetracycline resistance mechanisms [1].
Approved Uses	Complicated skin & skin structure infections, complicated intra-abdominal infections, community-acquired bacterial pneumonia [1].
Key Modification	Addition of a glycyclamide moiety at the 9-position of the minocycline core structure [1].

Pharmacovigilance Methodology for Drug Safety

Although not specific to "**glycyclamide**," the search results included a detailed pharmacovigilance study on the diabetes drug glibenclamide, which offers a robust methodological template for assessing drug safety that could be applicable to your work [2]. The workflow for this type of analysis is outlined below.



[Click to download full resolution via product page](#)

The key steps in this process are [2]:

- **Data Source:** Utilize spontaneous reporting systems like the US FDA Adverse Event Reporting System (FAERS), which contains reports from healthcare professionals, consumers, and manufacturers.
- **Data Cleaning:** Remove duplicate records using recommended criteria (e.g., based on patient IDs, demographic details, and event dates) to ensure data integrity.
- **Statistical Analysis:** Apply multiple disproportionality methods to quantify the strength of drug-adverse event associations. Common algorithms include:

- **Reporting Odds Ratio (ROR)**
- **Proportional Reporting Ratio (PRR)**
- **Bayesian Confidence Propagation Neural Network (BCPNN)**
- **Multi-item Gamma Poisson Shrinker (MGPS)**
- **Clinical Interpretation:** Evaluate statistically significant signals in the context of clinical knowledge to assess potential causality and clinical relevance, considering factors like the seriousness of reported outcomes.

How to Proceed with Your Research

Given that "**glycyclamide**" does not appear to be an established diabetes drug, here are some suggestions to advance your research:

- **Verify the Terminology:** Double-check the spelling and nomenclature of the compound you are investigating. The intended subject may be a different drug or class.
- **Explore Related Drug Classes:** You may find relevant information by researching established drug classes used in diabetes, such as **sulfonylureas** (e.g., glibenclamide, gliclazide) or newer agents like **GLP-1 receptor agonists** and **SGLT2 inhibitors** [3] [4] [5].
- **Consult Specialized Databases:** For definitive chemical and pharmacological data, search specialized resources like PubChem, DrugBank, or regulatory agency databases (FDA, EMA).

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Tigecycline antibacterial activity, clinical effectiveness, and ... [link.springer.com]
2. Evidence from real-world adverse event analysis [sciencedirect.com]
3. Standards of Care in Diabetes-2025 [pubmed.ncbi.nlm.nih.gov]
4. The Role Of Pharmacological Interventions In Optimizing ... [ripped-online.com]
5. Gliclazide in the Evolving Landscape of Type 2 Diabetes ... [dr.clintile.com]

To cite this document: Smolecule. [Glycyclamide historical clinical use diabetes management].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b529045#glycyclamide-historical-clinical-use-diabetes-management>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com